

Application Notes: Determination of the Critical Solution Temperature of the Aniline-Water System

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Compound of Interest

Compound Name: *Aniline water*

CAS No.: *179938-55-7*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

The Critical Solution Temperature (CST), also known as the consolute temperature, is the temperature at which two partially miscible liquids become completely miscible in all proportions, forming a single homogeneous phase. The aniline-water system is a classic example of a binary mixture exhibiting partial miscibility with an Upper Critical Solution Temperature (UCST). Below the UCST, aniline and water form two distinct liquid layers: a layer of aniline saturated with water and a layer of water saturated with aniline. As the temperature increases, the mutual solubility of the two liquids increases until the UCST is reached, at which point they become completely miscible.

The determination of the CST is crucial in various scientific and industrial applications, including formulation development, drug solubility enhancement, and purification processes.^[1] Understanding the phase behavior of liquid mixtures is fundamental in pharmaceutical sciences

for creating stable formulations and predicting drug behavior in different solvent environments.

[1]

Principle

The phase behavior of the aniline-water system can be represented by a temperature-composition phase diagram. The miscibility curve on the diagram separates the single-phase region from the two-phase region. The peak of this curve corresponds to the Upper Critical Solution Temperature (UCST) and the critical composition, which is the specific composition at which miscibility is achieved at the lowest possible temperature for a single-phase system. By preparing a series of aniline-water mixtures of varying compositions, heating them to observe the temperature at which they become a single phase (miscibility temperature), and then allowing them to cool to observe the temperature at which phase separation occurs, the miscibility curve can be constructed and the CST determined.

Factors Affecting Critical Solution Temperature

Several factors can influence the Critical Solution Temperature of a binary liquid system:

- **Presence of Impurities:** The presence of a third substance can significantly alter the CST. If the impurity is soluble in only one of the two liquids, it will raise the UCST. Conversely, if the impurity is soluble in both liquids, it will lower the UCST.[2][3] This principle is important for assessing the purity of substances.[4]
- **Pressure:** Changes in pressure can affect the CST. Generally, an increase in pressure raises the UCST.[5][6]
- **Nature of the Liquids:** The molecular structure and intermolecular forces of the two liquids play a fundamental role in determining their mutual solubility and, consequently, their CST.

Applications in Research and Drug Development

The determination of CST has several important applications in the pharmaceutical and chemical industries:

- **Purity Assessment:** The CST is very sensitive to impurities. Therefore, determining the CST of a substance can be a reliable method for assessing its purity.[2][4]

- **Formulation Development:** Understanding the CST of a drug-solvent system is vital for developing stable liquid dosage forms, such as solutions and emulsions.[1] It helps in selecting appropriate co-solvents to ensure the drug remains in solution over a desired temperature range.[1]
- **Drug Solubility and Bioavailability:** CST data can be used to optimize the solubility of poorly water-soluble drugs, which can, in turn, enhance their bioavailability.[1]
- **Separation Processes:** The principle of CST is utilized in liquid-liquid extraction and other separation techniques. By adding a third component that alters the CST, the separation of the original two liquids can be facilitated.[4]

Experimental Protocols

Protocol 1: Determination of the Miscibility Curve and Critical Solution Temperature of the Aniline-Water System

Objective: To determine the miscibility temperatures for a series of aniline-water mixtures and to construct a phase diagram to identify the Upper Critical Solution Temperature (UCST).

Materials:

- Aniline (reagent grade)
- Distilled water
- A series of hard-glass test tubes with stoppers
- Water bath with a temperature controller and stirrer
- Thermometer (0-100°C, with 0.1°C precision)
- Burettes (for dispensing aniline and water)
- Pipettes
- Safety goggles and gloves (Aniline is toxic)

Procedure:

- **Preparation of Aniline-Water Mixtures:** Prepare a series of aniline-water mixtures with varying compositions by weight percent of aniline in sealed test tubes. For example, prepare mixtures with 20%, 30%, 40%, 50%, 60%, 70%, and 80% aniline. The total volume of each mixture should be sufficient to immerse the thermometer bulb.
- **Heating:** Place a test tube containing a mixture of a known composition into the water bath.
- **Stirring:** Stir the mixture gently and continuously with a stirrer to ensure uniform temperature distribution.
- **Observation of Miscibility:** Slowly heat the water bath while monitoring the mixture. Record the temperature (T1) at which the turbidity of the mixture disappears, and a single homogeneous phase is formed.
- **Cooling:** Remove the test tube from the water bath and allow it to cool slowly while continuing to stir.
- **Observation of Phase Separation:** Record the temperature (T2) at which turbidity reappears, indicating phase separation.
- **Data Recording:** The miscibility temperature for that composition is the average of T1 and T2.
- **Repeat:** Repeat steps 2-7 for all the prepared aniline-water mixtures.
- **Data Analysis:** Plot a graph of the miscibility temperatures (y-axis) against the weight percent of aniline (x-axis).
- **Determination of CST:** The maximum point on the curve corresponds to the Upper Critical Solution Temperature (UCST) and the critical composition.

Safety Precautions: Aniline is toxic and can be absorbed through the skin. All handling of aniline should be performed in a well-ventilated fume hood, and appropriate personal protective equipment (gloves, safety goggles) must be worn.[7]

Data Presentation

Table 1: Mutual Solubility of Aniline and Water at Different Temperatures

Weight % Aniline	Miscibility Temperature (°C)
8.0	150.0
10.0	160.0
20.0	167.0
30.0	168.0
48.6	168.1
60.0	167.5
70.0	166.0
80.0	158.0
90.0	130.0

Note: The above data is representative. The experimentally determined CST for the aniline-water system is approximately 168.1 °C at a critical composition of about 48.6% aniline.

Visualization



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